

# Strategic Sourcing & Technical Profile: 3-Chloro-4-fluoro-4'-methoxybenzophenone

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## Compound of Interest

**Compound Name:** 3-Chloro-4-fluoro-4'-methoxybenzophenone

**CAS No.:** 760192-87-8

**Cat. No.:** B1323946

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## Executive Summary: The Diaryl Ketone Scaffold

In the landscape of modern medicinal chemistry, **3-Chloro-4-fluoro-4'-methoxybenzophenone** (CAS 760192-87-8) represents a high-value "privileged structure." It serves as a critical building block for diarylmethyl and diaryl ether pharmacophores, widely utilized in the development of SGLT2 inhibitors (metabolic disease), kinase inhibitors (oncology), and anti-inflammatory agents.

This guide moves beyond simple catalog listings to provide a rigorous technical analysis of the compound's synthesis, critical quality attributes (CQAs), and the global supplier landscape. It is designed to empower research teams to distinguish between "catalog chemical" grade and "pharmaceutical intermediate" grade materials.

## Chemical Profile & Technical Specifications[1][2][3]

Property	Specification
IUPAC Name	(3-Chloro-4-fluorophenyl)(4-methoxyphenyl)methanone
CAS Number	760192-87-8
Molecular Formula	C <sub>14</sub> H <sub>10</sub> ClFO <sub>2</sub>
Molecular Weight	264.68 g/mol
Core Scaffold	Benzophenone
Key Functionality	Electrophilic Carbonyl (C=O), Labile Fluorine (S <sub>N</sub> Ar active), Methoxy handle
Solubility	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water
Appearance	White to off-white crystalline powder

## Structural Significance

The compound features two distinct aromatic rings with orthogonal reactivity:

- Ring A (3-Cl, 4-F): The fluorine atom at the 4-position is activated for Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar), allowing for the introduction of amines or ethers (common in kinase inhibitors). The chlorine provides a handle for palladium-catalyzed cross-coupling (Suzuki/Buchwald).
- Ring B (4-OMe): The methoxy group acts as a protected phenol, which can be demethylated to reveal a hydroxyl group for further derivatization or hydrogen bonding.

## Synthetic Route & Process Causality

Understanding the synthesis is mandatory for evaluating supplier quality. The presence of specific impurities reveals the manufacturing route and the supplier's process control capability.

## The Friedel-Crafts Acylation Protocol

The dominant industrial route involves the Friedel-Crafts acylation of Anisole with 3-Chloro-4-fluorobenzoyl chloride.

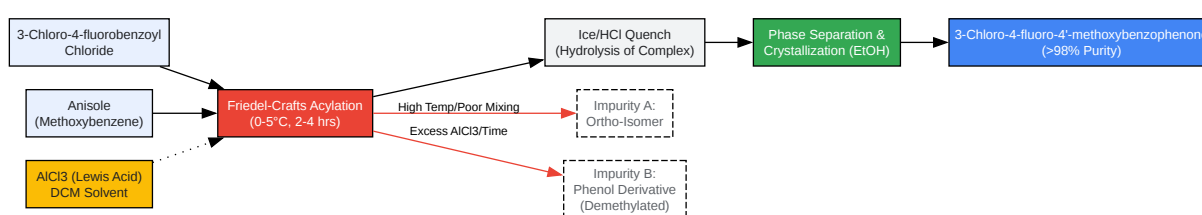
Why this route?

- **Regioselectivity:** The methoxy group of anisole is a strong ortho, para-director. Steric hindrance favors the para position, yielding the desired 4'-methoxy product.
- **Cost Efficiency:** Reagents are readily available commodity chemicals.

Critical Process Parameters (CPPs):

- **Temperature Control (<5°C):** Essential to prevent demethylation of the methoxy group by the Lewis Acid ( $\text{AlCl}_3$ ), which would yield the phenolic impurity (4'-hydroxy derivative).
- **Moisture Control:** Strictly anhydrous conditions are required to maintain catalyst activity and prevent hydrolysis of the acid chloride.

## Synthesis Workflow Diagram



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Caption: Figure 1. Industrial synthesis workflow via Friedel-Crafts acylation, highlighting critical control points for isomer and demethylation impurities.

## Quality Control & Impurity Profiling

When sourcing this intermediate, a Certificate of Analysis (CoA) listing "Purity >97%" is insufficient. You must request data on specific impurities that affect downstream chemistry.

Impurity Type	Origin	Risk to Drug Development	Detection Method
Ortho-Isomer	Regio-isomerism during acylation (2'-methoxy)	Creates inseparable isomers in final API; alters SAR data.	<sup>1</sup> H-NMR (distinct methoxy shift)
Phenolic Derivative	AlCl <sub>3</sub> -mediated demethylation	Competes in subsequent alkylation/coupling reactions.	HPLC (Polar peak), LC-MS
Acid Hydrolysis	Residual 3-Chloro-4-fluorobenzoic acid	Quenches bases (e.g., LiHMDS) in next steps.	Acid-Base Titration / HPLC
Residual Aluminum	Poor workup of Lewis Acid	Poisons Palladium catalysts in downstream Suzuki couplings.	ICP-MS

Self-Validating Protocol:

- NMR Check: The methoxy singlet for the para-isomer typically appears around 3.8-3.9 ppm. Any singlet around 3.6-3.7 ppm suggests the ortho-isomer.
- Functional Test: Perform a small-scale S<sub>N</sub>Ar reaction with a secondary amine. If yield is low, check for residual Aluminum (catalyst poison) or Hydrolysis products (proton source).

## Strategic Supplier Landscape

Suppliers are categorized by their ability to support different stages of drug development.

### Tier 1: Validated Research Suppliers (Gram to Kg Scale)

Best for: Early-stage discovery, SAR studies, Reference Standards.

- Rieke Metals (USA)
  - Catalog: #5051-34
  - Strength: High reliability, specializes in organometallic precursors. Likely offers highly active "Rieke" grade reagents if further metalation is required.
  - Data: typically provides full NMR/HPLC characterization.
- Ambeed (USA/Global)
  - Role: Major aggregator with reliable stock. Good for rapid delivery of gram quantities.
  - Note: Verify batch origin; often repackages from bulk manufacturers.
- MilliporeSigma / Aldrich (Global)
  - Role: The "Gold Standard" for analytical reference.
  - Limitation: High cost per gram; not viable for scale-up.

## Tier 2: Bulk Manufacturing Partners (Kg to Metric Ton)

Best for: Process development, Pilot plant runs, GMP starting materials.

- Appchem (China)
  - Capability: Specializes in fluorinated benzophenones.
  - Verification Needed: Explicitly request "Isomer Purity" data. Ensure they distinguish between the 3-chloro and 4-chloro isomers.
- Sino-High (China)
  - Capability: Large-scale benzophenone synthesis.
  - Strategy: Engage for custom synthesis if the specific CAS is not in stock. They have the raw material supply chain (fluorobenzene derivatives) to manufacture this rapidly.

- Capot Chemical (China)
  - Role: Fine chemical custom synthesis. often bridges the gap between catalog and bulk.

## Procurement Strategy: The "3-Pillar" Verification

Do not issue a Purchase Order (PO) without these three confirmations:

- The "Isomer Clause": The quote must specify "Para-isomer >98%". Many cheap suppliers sell a mix of ortho/para as "Methoxybenzophenone derivative."
- The "Metal Clause": Request an elemental analysis for Aluminum (Al) and Iron (Fe) if you intend to use this in catalytic cross-coupling. Limits should be <20 ppm.
- The "Structure Confirmation": Demand a <sup>1</sup>H-NMR spectrum of the current batch.
  - Look for: Two distinct multiplets in the aromatic region (3 protons for Ring A, 4 protons for Ring B) and a clean methoxy singlet.

## References

- Rieke Metals.Product Catalog: **3-chloro-4-fluoro-4'-methoxybenzophenone** (#5051-34). Retrieved from
- Ambeed.Chemical Safety & Data Sheet: CAS 760192-87-8. Retrieved from
- BenchChem.Protocols for Friedel-Crafts Acylation of Anisole. Retrieved from
- PubChem.Compound Summary: 4-Fluoro-4'-methoxybenzophenone (Analogous Structure). National Library of Medicine. Retrieved from
- ChemicalBook.Supplier List for (3-Chlorophenyl)(4-methoxyphenyl)methanone. Retrieved from
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